

Application Note: Nitrogen Determination in Fertilizers Using the Velp DUMASoft™ Software

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Compound of Interest

Compound Name: *Veltec*

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This document provides detailed protocols for determining the total nitrogen content in solid and liquid fertilizers using the VELP NDA Series Nitrogen Analyzer, controlled by the intuitive DUMASoft™ software. The methodology is based on the Dumas combustion method, an officially recognized, rapid, and safe alternative to the traditional Kjeldahl method.[\[1\]](#)[\[2\]](#)

Introduction

Fertilizers are crucial for modern agriculture, supplying essential nutrients to crops to enhance growth and yield.[\[3\]](#) Nitrogen (N) is a primary macronutrient, and its accurate quantification in fertilizers is essential for ensuring product quality, environmental safety, and compliance with regulatory standards.[\[3\]](#)[\[4\]](#) The Dumas method (also known as the combustion method) provides a fast, automated, and reliable means for determining total nitrogen content.[\[5\]](#) The VELP NDA 702 analyzer, powered by DUMASoft™ software, automates this process, delivering results in 3 to 5 minutes without the need for aggressive chemicals.[\[6\]](#)[\[7\]](#) This system is compliant with international standards such as AOAC 993.13 for nitrogen determination in fertilizers.[\[3\]](#)[\[8\]](#)

Principle of the Dumas Method

The VELP NDA analyzer operates on the Dumas combustion principle, which involves the complete combustion of the sample at a high temperature to convert all nitrogen into molecular N₂ gas. The process, managed by the DUMASoft™ software, proceeds through the following stages:

- Combustion: The sample, weighed in a tin foil capsule, is introduced into the combustion reactor and heated to 1030°C. This high temperature ensures the complete conversion of the sample into its elemental gaseous components (N₂, NO_x, CO₂, H₂O).[7][9]
- Water Separation (Step 1): The resulting gas mixture first passes through the DriStep™ physical trap, a maintenance-free cooling system that removes approximately 99% of the water.[6][9]
- Reduction: The gas then flows through a reduction furnace heated to 650°C. This chamber contains reduced copper, which converts nitrogen oxides (NO_x) into elemental nitrogen (N₂) and removes excess oxygen.[1][3]
- Water Separation (Step 2): A second, chemical trap removes any residual water from the gas stream.[3][6]
- CO₂ Adsorption: The gas mixture subsequently passes through self-regenerating CO₂ adsorbers, which trap all carbon dioxide, allowing only the nitrogen gas to proceed.[3][8]
- Detection: The purified nitrogen gas is detected by the LoGas™ Thermal Conductivity Detector (TCD), which does not require a reference gas. The detector measures the thermal conductivity of the gas, and the DUMASoft™ software calculates the total nitrogen content based on the detector's signal and the initial sample weight.[3][9]

Experimental Protocols

The following protocols detail the procedure for analyzing solid and liquid fertilizers using the VELP NDA 702 system.

Before starting the analysis, ensure the instrument is properly conditioned.

- Instrument Parameters: Check that the following parameters are set in the DUMASoft™ software[3][10]:
 - Combustion Reactor Temperature: 1030°C
 - Reduction Reactor Temperature: 650°C
 - Helium Flow Rate (MFC1): 190 ml/min

- Helium Flow Rate (MFC2): 220 ml/min
- System Conditioning:
 - Run analyses on 2 to 5 empty tin foils to ensure system cleanliness and stability.[3]
 - Analyze 2 EDTA standards (N% = 9.59) to verify the accuracy of the existing calibration curve.[3][8]

Accurate results depend on a valid calibration curve. The curve should be created using a certified standard, such as EDTA.

- Standard: Use EDTA (%N = 9.59, Code A00000149).[3]
- Procedure: Create a multi-level calibration curve covering the expected nitrogen range of the samples. For fertilizers, a range of 0 to 11 mg of Nitrogen is typical.[3] The DUMASoft™ software allows users to create, save, and recall calibration curves.[5][11]
- Solid Fertilizers:
 - Samples such as monoammonium phosphate, potassium nitrate, and urea (in powder, prill, or granule form) can typically be analyzed without prior grinding.[3]
 - Weigh a representative amount of the sample (see Table 1 for typical weights) directly into a tin foil capsule (Code A00000153).[3]
 - Securely close the tin foil to create a sealed capsule and place it into the instrument's autosampler.[10]
- Liquid Fertilizers:
 - Weigh approximately 50-200 mg of the liquid fertilizer into a tin foil capsule.[10]
 - Add 50-125 mg of Super-Absorbent Powder (Code A00000317) to the capsule to absorb the liquid.[10]
 - Securely close the capsule and load it into the autosampler.[10]

- Open the DUMASoft™ software. The main interface provides a clear overview of the instrument status, results, and database.[11][12]
- In the database, enter the required information for each sample: Sample Name, Weight, Method, and select the appropriate Calibration Curve.[10]
- For many common fertilizers, a pre-installed method such as "UREA" can be used.[3][8] For liquid samples, a custom method may be required with specific parameters (e.g., O₂ flow rate: 200 ml/min, O₂ factor: 1.0 ml/mg).[10]
- Initiate the analysis sequence.
- The instrument will automatically process the samples loaded in the autosampler. The analysis time for a single run is between 3 and 5 minutes.[3][7]
- Results are automatically calculated by the software and displayed in real-time.[3]

Data Presentation

The VELP NDA 702 analyzer provides excellent accuracy and repeatability for various fertilizer types. The data below is summarized from application notes.

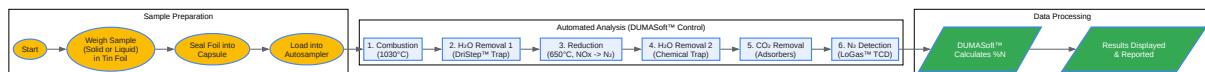
Table 1: Nitrogen Determination in Solid Fertilizers

Sample Type	Physical Form	Sample Weight (mg)	Nitrogen (N) %	Average ± SD (%)
Monoammonium Phosphate	Powder & Pearls	51.98 - 52.96	12.08 - 12.16	12.13 ± 0.03
Potassium Nitrate	Powder	31.88 - 33.18	13.19 - 13.34	13.27 ± 0.07
Urea	Microprills	14.86 - 16.45	45.88 - 46.01	45.93 ± 0.07
Urea	Prills	15.00 - 15.63	45.87 - 46.12	45.96 ± 0.14

(Data sourced from VELP Scientifica Application Note)[3]

Visualization

The diagram below illustrates the complete workflow for nitrogen determination in fertilizers using the VELP NDA system.



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Caption: Workflow for fertilizer nitrogen analysis using the VELP Dumas system.

Conclusion

The VELP NDA 702 Dumas Nitrogen Analyzer, operated via the DUMASoft™ software, offers a highly efficient, accurate, and robust solution for the determination of total nitrogen in both solid and liquid fertilizers.^[3] The system's high level of automation, rapid analysis time (4-5 minutes per sample), and elimination of hazardous chemicals make it an ideal choice for high-throughput laboratories focused on quality control and research in the agricultural sector.^{[3][8]} The excellent repeatability and accuracy meet the demands of official methodologies, ensuring reliable data for researchers and industry professionals.^[3]

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